

Application Note: High-Sensitivity Detection of 3,3'-Dichlorobisphenol A

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Compound of Interest

Compound Name: 3,3'-Dichlorobisphenol A

CAS No.: 79-98-1

Cat. No.: B029914

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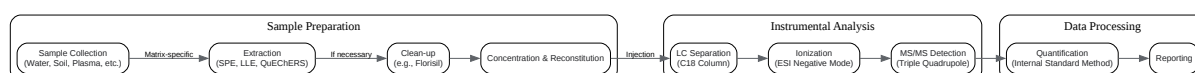
Introduction: The Analytical Imperative for 3,3'-Dichlorobisphenol A (DCBPA) Detection

Bisphenol A (BPA) is a well-documented endocrine-disrupting chemical, leading to tightened regulations and its gradual replacement in consumer products.[1][2] However, this has led to the increased use of BPA analogues, which may exhibit similar or even greater biological activity.[2] Furthermore, chlorinated derivatives of BPA can form during water disinfection processes, creating a new class of contaminants.[3] Among these, **3,3'-Dichlorobisphenol A (DCBPA)** is a significant chlorinated BPA derivative found in various environmental and biological matrices.[3] Its potential for endocrine disruption necessitates robust and sensitive analytical methods for its detection and quantification to ensure consumer safety and environmental monitoring.[1] This application note provides a comprehensive guide for the determination of DCBPA, focusing on a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) workflow.

Chemical Profile: 3,3'-Dichlorobisphenol A

It is crucial to understand the chemical properties of DCBPA to develop effective analytical methods.

- Molecular Formula: $C_{15}H_{14}Cl_2O_2$ [4]
- Molecular Weight: 297.18 g/mol [4]
- Structure:



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Sources

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- 4. GSRS [gsrs.ncats.nih.gov]
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